

# Application Notes and Protocols for HA-100 in Fibroblast Reprogramming

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## Compound of Interest

Compound Name: HA-100

Cat. No.: B1662385

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## Introduction

The generation of induced pluripotent stem cells (iPSCs) from somatic cells, such as fibroblasts, is a cornerstone of regenerative medicine and disease modeling. Small molecules that can enhance the efficiency and fidelity of this reprogramming process are of significant interest. **HA-100**, a potent inhibitor of Rho-associated coiled-coil containing protein kinase (ROCK), has been identified as a valuable component of small molecule cocktails used to improve the generation of human iPSCs, particularly in feeder-free systems. These application notes provide a comprehensive overview and detailed protocols for the use of **HA-100** in fibroblast reprogramming.

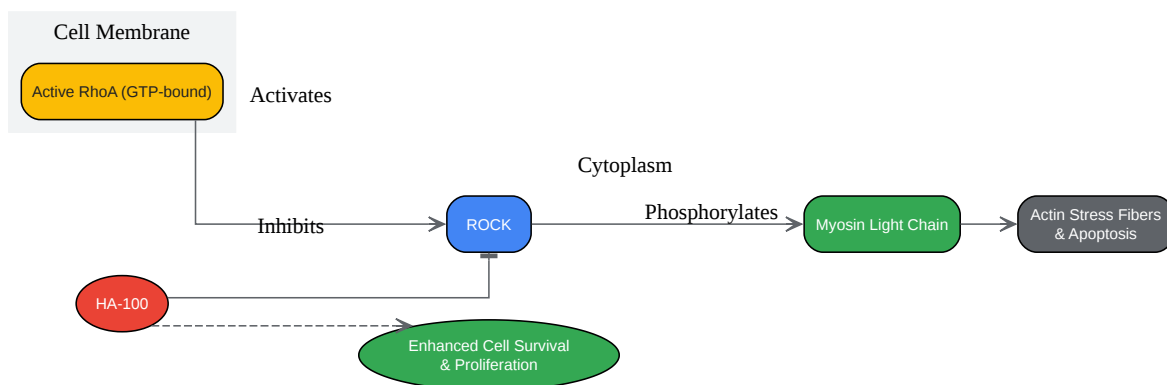
## Mechanism of Action: The Role of ROCK Inhibition in Reprogramming

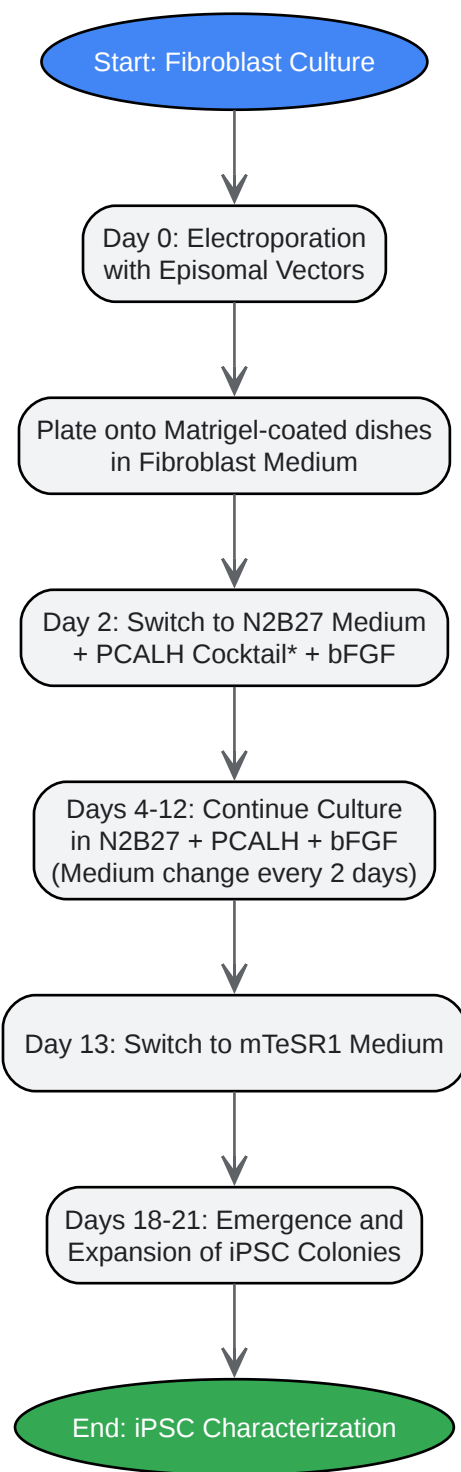
The reprogramming of fibroblasts into iPSCs involves significant cellular remodeling and stress. A major challenge, especially in feeder-free and single-cell passaging conditions, is the high rate of apoptosis observed in dissociated human pluripotent stem cells. The ROCK signaling pathway plays a crucial role in regulating the actin cytoskeleton, cell adhesion, and apoptosis.

Inhibition of the ROCK pathway by compounds such as **HA-100** has been shown to be critical for the survival of newly reprogrammed cells.<sup>[1]</sup> By mitigating dissociation-induced apoptosis,

ROCK inhibitors enhance the viability and proliferation of emerging iPSC colonies.<sup>[1]</sup> This effect is particularly important in feeder-free reprogramming systems where cell-cell and cell-matrix interactions are less robust.<sup>[1]</sup>

Signaling Pathway Diagram: ROCK Inhibition in Cell Survival





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## References

- 1. ROCK Inhibition Facilitates the Generation of Human-Induced Pluripotent Stem Cells in a Defined, Feeder-, and Serum-Free System - PMC [pmc.ncbi.nlm.nih.gov]
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